

Essential Safety and Logistical Information for Handling 3-Nitropropanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nitropropanol

Cat. No.: B1196422

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **3-Nitropropanol** (CAS No. 25182-84-7). Adherence to these procedures is essential to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

3-Nitropropanol is classified as acutely toxic if swallowed[1][2][3]. It is crucial to handle this chemical with appropriate personal protective equipment to minimize exposure risks.

Recommended Personal Protective Equipment:

Protection Type	Specification	Purpose
Hand Protection	Chemical-resistant gloves (Nitrile or Butyl rubber recommended).	Prevents skin contact.
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	Protects eyes from splashes.
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	Minimizes skin exposure.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	Avoid inhalation of vapors.

Quantitative Safety Data

The following table summarizes key quantitative data for **3-Nitropropanol** and related compounds. Note that specific occupational exposure limits for **3-Nitropropanol** are not readily available; therefore, limits for the similar compound 2-Nitropropane are provided as a conservative reference.

Parameter	Value	Source/Compound
LD50 Oral (Rat)	77 mg/kg	3-Nitropropanol[1]
Boiling Point	138-140 °C at 43 hPa	3-Nitropropanol[1]
Density	1.21 g/cm ³ at 20 °C	3-Nitropropanol[1]
OSHA PEL (Permissible Exposure Limit)	TWA 25 ppm (90 mg/m ³)	2-Nitropropane[4]
NIOSH REL (Recommended Exposure Limit)	Ca (Potential occupational carcinogen)	2-Nitropropane[4]
RCRA Waste Code	Likely F005	Based on similar spent non-halogenated solvents[5][6][7]

TWA: Time-Weighted Average

Operational Plan for Handling 3-Nitropropanol

This step-by-step guide outlines the procedure for safely handling **3-Nitropropanol** in a laboratory setting.

1. Preparation:

- Ensure a chemical fume hood is operational and available.
- Verify that an emergency shower and eyewash station are accessible.
- Assemble all necessary PPE as specified in the table above.
- Prepare all required equipment and reagents for the experiment.
- Have a designated and properly labeled waste container ready.

2. Handling:

- Conduct all work involving **3-Nitropropanol** within a certified chemical fume hood.
- Wear all required PPE, including double gloving if splashing is a risk.
- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the handling area[3].
- Use caution when transferring the chemical to avoid spills.

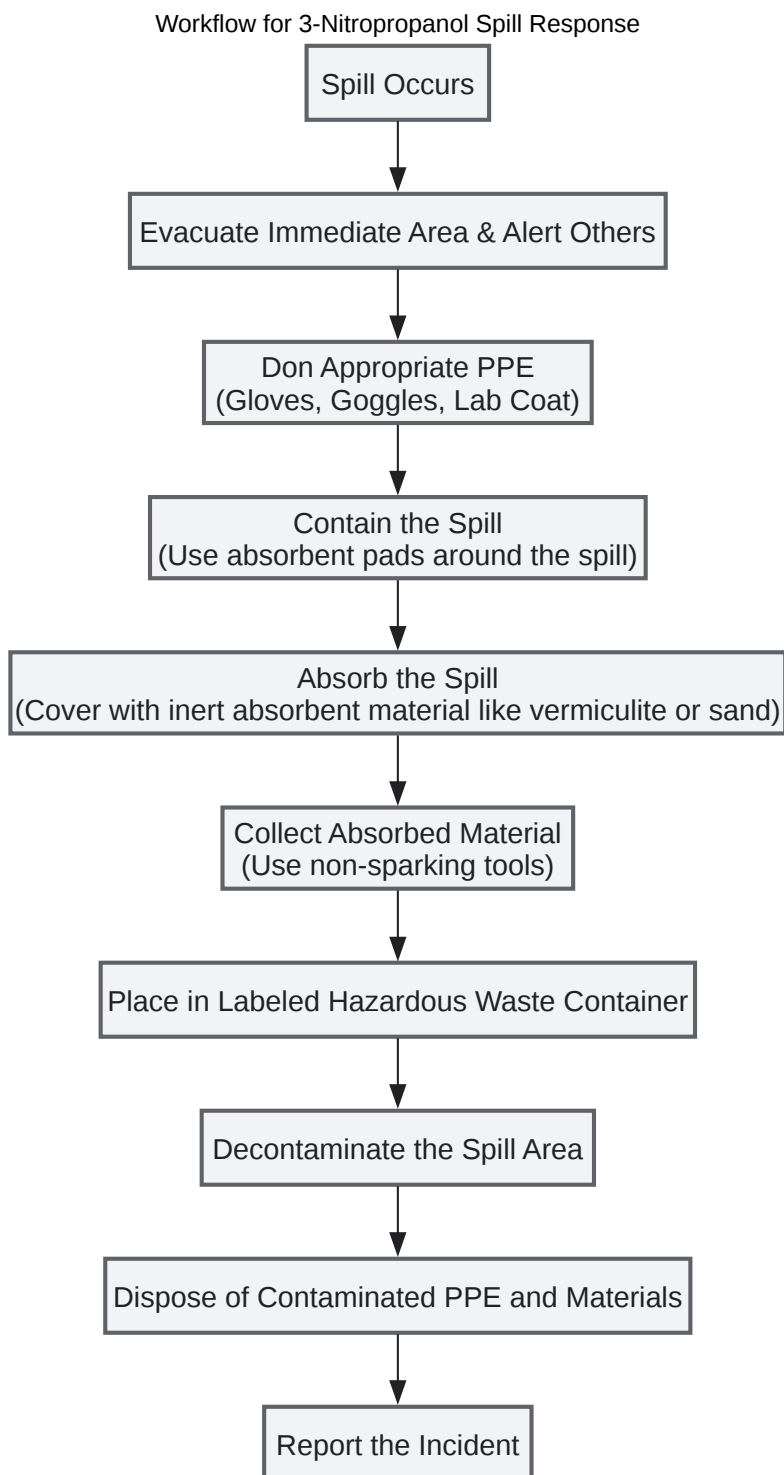
3. Post-Handling:

- Upon completion of work, securely cap the **3-Nitropropanol** container.
- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Properly dispose of all contaminated waste, including gloves and disposable labware, in the designated hazardous waste container.
- Wash hands thoroughly with soap and water after removing gloves.

Emergency Procedures: Spill and Exposure

Spill Response Protocol:

In the event of a **3-Nitropropanol** spill, immediate and appropriate action is critical to prevent exposure and contamination.

Experimental Workflow for a **3-Nitropropanol** Spill:[Click to download full resolution via product page](#)

Caption: Workflow for responding to a **3-Nitropropanol** spill.

Exposure Response:

- Skin Contact: Immediately remove contaminated clothing and rinse the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[2].

Decontamination and Disposal Plan

Decontamination Protocol:

- Personnel: Follow the exposure response guidelines above.
- Equipment:
 - Wash with a detergent solution and water[8][9].
 - For non-porous surfaces, a solution of sodium hypochlorite can be used for decontamination, followed by a neutralizing agent like sodium thiosulfate to prevent surface damage[9].
 - Rinse thoroughly with water after decontamination.
- Surfaces:
 - After absorbing a spill, decontaminate the area with a suitable detergent and water[8].
 - For stubborn residues on compatible surfaces, wiping with a solvent such as ethanol may be effective, followed by a final wash with soap and water.

Disposal Plan:

All waste contaminated with **3-Nitropropanol** must be treated as hazardous waste.

- Waste Segregation: Collect all **3-Nitropropanol** waste, including contaminated PPE and spill cleanup materials, in a designated, clearly labeled, and sealed container.
- Labeling: The container must be labeled as "Hazardous Waste" and include the chemical name "**3-Nitropropanol**".
- RCRA Waste Code: While a specific listing for **3-Nitropropanol** is not present, if it is part of a spent solvent mixture, it may fall under the F005 RCRA hazardous waste code, which includes 2-nitropropane[5][6][7]. The waste generator is responsible for proper characterization.
- Disposal: Arrange for disposal through your institution's environmental health and safety office or a licensed hazardous waste disposal contractor. Do not dispose of **3-Nitropropanol** down the drain[2].

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